

p-Cresyl Sulfate Potassium: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *p-Cresyl sulfate potassium*

Cat. No.: *B15607642*

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An In-depth Examination of a Key Uremic Toxin: Physicochemical Properties, Cellular Effects, and Methodologies for Investigation

This technical guide provides a comprehensive overview of **p-Cresyl sulfate potassium** salt, a prominent uremic toxin implicated in the pathophysiology of chronic kidney disease (CKD) and its cardiovascular complications. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the compound's properties, its impact on cellular signaling, and standardized protocols for its study.

Core Physicochemical and Biological Data

p-Cresyl sulfate potassium is the potassium salt of the sulfate conjugate of p-cresol, a phenolic compound produced by the gut microbiota through the fermentation of dietary amino acids like tyrosine and phenylalanine.[1][2] In healthy individuals, it is efficiently cleared by the kidneys. However, in patients with CKD, its accumulation in the bloodstream is associated with increased mortality and cardiovascular risk.[3]

Below is a summary of the key quantitative data for **p-Cresyl sulfate potassium**.

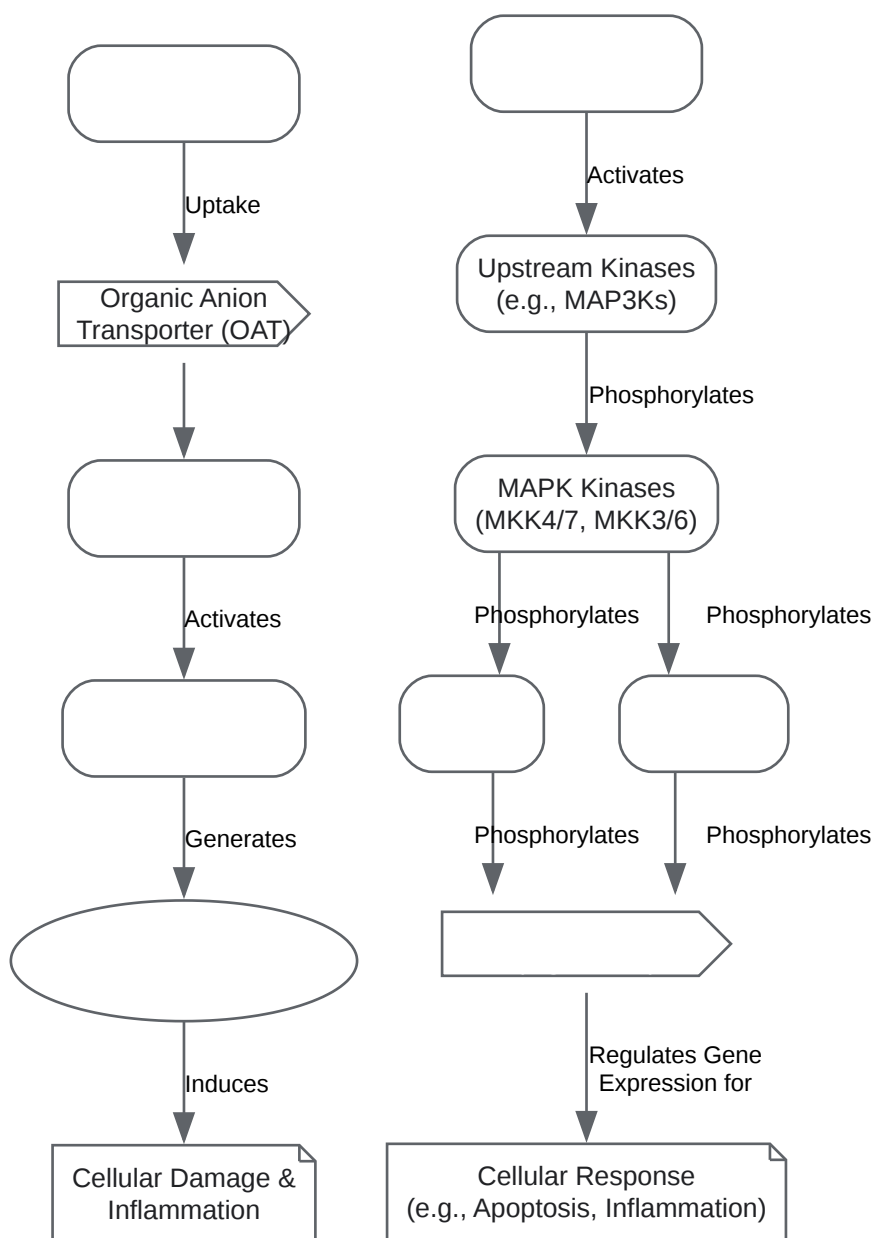
Property	Value	References
CAS Number	91978-69-7	[4][5]
Molecular Formula	C ₇ H ₇ KO ₄ S	[4][5]
Molecular Weight	226.3 g/mol	[4][5]
Appearance	White to off-white solid	[4]
Solubility	DMSO (~1 mg/mL), DMF (~1 mg/mL), PBS (pH 7.2; ~10 mg/mL)	[4][6]
Storage	-20°C	[6][7]
In Vitro Concentration Range (Cell-based assays)	0.125 mM - 500 µM	[3][4]
In Vivo Dosage (Animal models)	100 mg/kg/day (in drinking water)	[4]

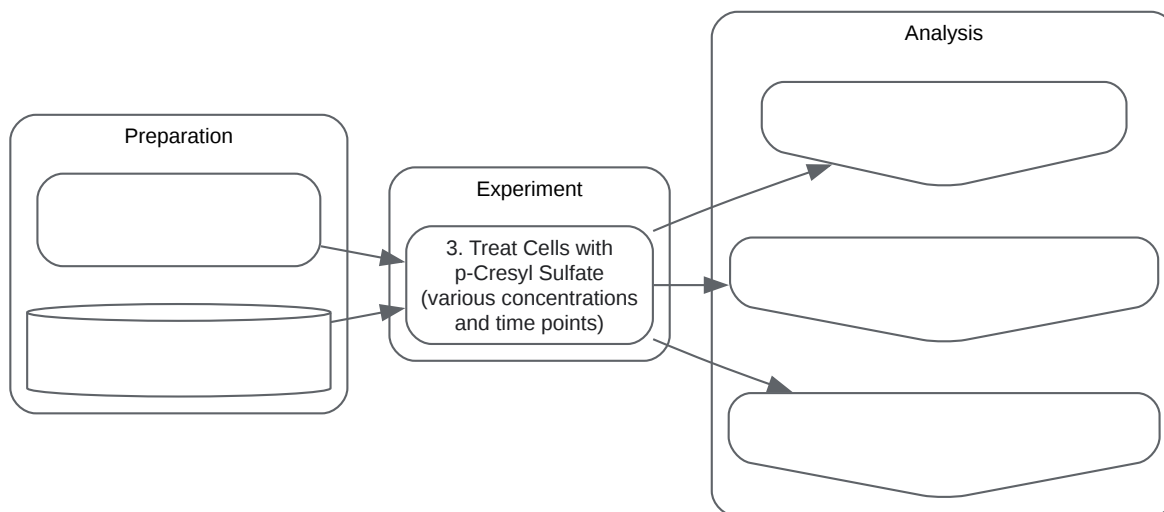
Cellular Mechanisms of Action: Signaling Pathways

p-Cresyl sulfate exerts its toxic effects on various cell types, including osteoblasts, renal tubular cells, and vascular endothelial and smooth muscle cells, primarily through the induction of oxidative stress and the activation of stress-activated protein kinase pathways.[3][8][9]

Oxidative Stress Induction via NADPH Oxidase

p-Cresyl sulfate has been shown to enhance the production of reactive oxygen species (ROS) by activating NADPH oxidase.[8][9] This process is believed to be initiated by the intracellular accumulation of p-Cresyl sulfate, facilitated by organic anion transporters (OATs).[8][10] The subsequent increase in ROS contributes to cellular damage and the inflammatory response.[8][11]





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